

5-hydroxyisatin chemical structure and properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Hydroxyisatin

Cat. No.: B038543

[Get Quote](#)

5-Hydroxyisatin: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the chemical structure, properties, and biological activities of **5-hydroxyisatin**. It includes detailed experimental protocols for its synthesis, characterization, and evaluation of its biological effects, along with visualizations of key signaling pathways and experimental workflows.

Chemical Structure and Identification

5-Hydroxyisatin, also known as 5-hydroxy-1H-indole-2,3-dione, is a derivative of isatin, a bicyclic organic compound. The core structure consists of a fused benzene and pyrrole ring system, with a hydroxyl group substituted at the 5th position of the benzene ring and two ketone groups at the 2nd and 3rd positions of the pyrrolidone ring.

Table 1: Chemical Identifiers for **5-Hydroxyisatin**

Identifier	Value	Citation
IUPAC Name	5-hydroxy-1H-indole-2,3-dione	[1]
CAS Number	116569-09-6	[1]
Molecular Formula	C ₈ H ₅ NO ₃	[1]
SMILES	<chem>C1=CC2=C(C=C1O)C(=O)C(=O)N2</chem>	[1]
InChIKey	SZEUAVRUUFUMIU-UHFFFAOYSA-N	[1]

Physicochemical Properties

The physicochemical properties of **5-hydroxyisatin** are crucial for its handling, formulation, and biological activity.

Table 2: Physicochemical Properties of **5-Hydroxyisatin**

Property	Value	Citation
Molecular Weight	163.13 g/mol	[1]
Melting Point	193-195 °C (decomposes)	[2]
pKa	Data not available	
Solubility	DMF: 3 mg/mL, DMSO: 5 mg/mL, Ethanol: insoluble, PBS (pH 7.2): insoluble	[3]
Appearance	Solid	[3]
Storage Temperature	-20°C	[3]

Synthesis and Purification

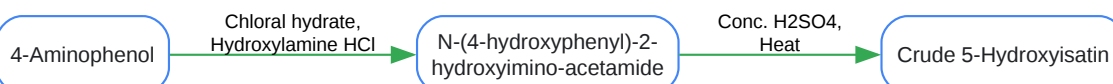
Synthesis of 5-Hydroxyisatin

This protocol is adapted from the general synthesis of 5-substituted indole-2,3-diones.[4][5]

Experimental Protocol: Synthesis of **5-Hydroxyisatin**

- Step 1: Synthesis of N-(4-hydroxyphenyl)-2-hydroxyimino-acetamide.
 - Dissolve chloral hydrate (0.15 mol) in water (400 mL).
 - Add anhydrous sodium sulfate (113.6 g), a solution of 4-aminophenol (0.1 mol) in water (100 mL), and concentrated hydrochloric acid (0.3 mol) dropwise.
 - Add a solution of hydroxylamine hydrochloride (0.22 mol) in water.
 - Heat the mixture to 100°C and maintain for 1-2 hours.
 - Cool the reaction mixture, and collect the precipitate by filtration.
 - Wash the residue with cold water and dry to obtain N-(4-hydroxyphenyl)-2-hydroxyimino-acetamide.
- Step 2: Cyclization to **5-Hydroxyisatin**.
 - Preheat concentrated sulfuric acid (10V/W of the intermediate from Step 1) to 50°C.
 - Slowly add N-(4-hydroxyphenyl)-2-hydroxyimino-acetamide (0.1 mol) in batches with vigorous stirring, maintaining the temperature between 65-75°C for 1 hour.
 - Heat the mixture to 80°C for 15 minutes.
 - Cool the solution to room temperature and pour it into crushed ice with strong stirring.
 - Filter the resulting precipitate and wash the cake with cold water to furnish the crude **5-hydroxyisatin**.

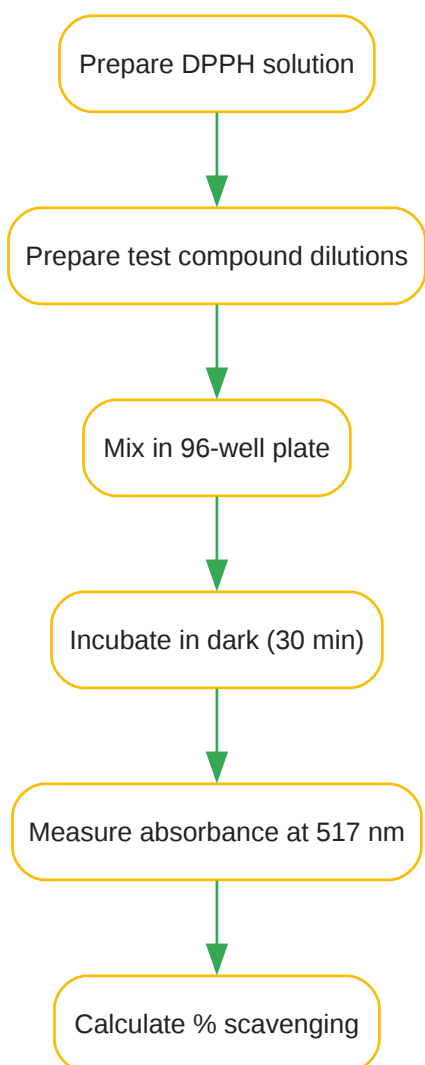
Synthesis of 5-Hydroxyisatin



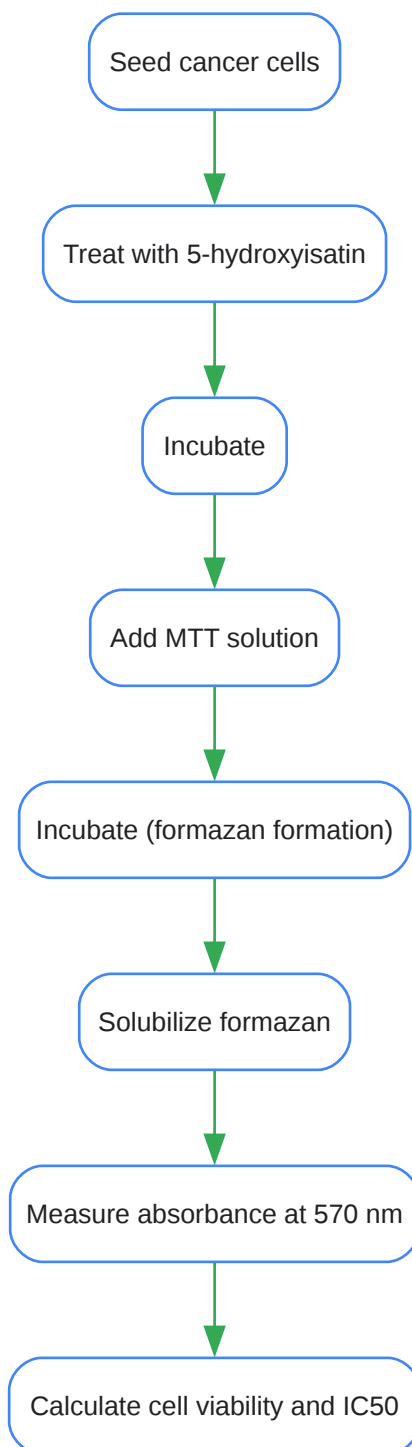
Purification of 5-Hydroxyisatin



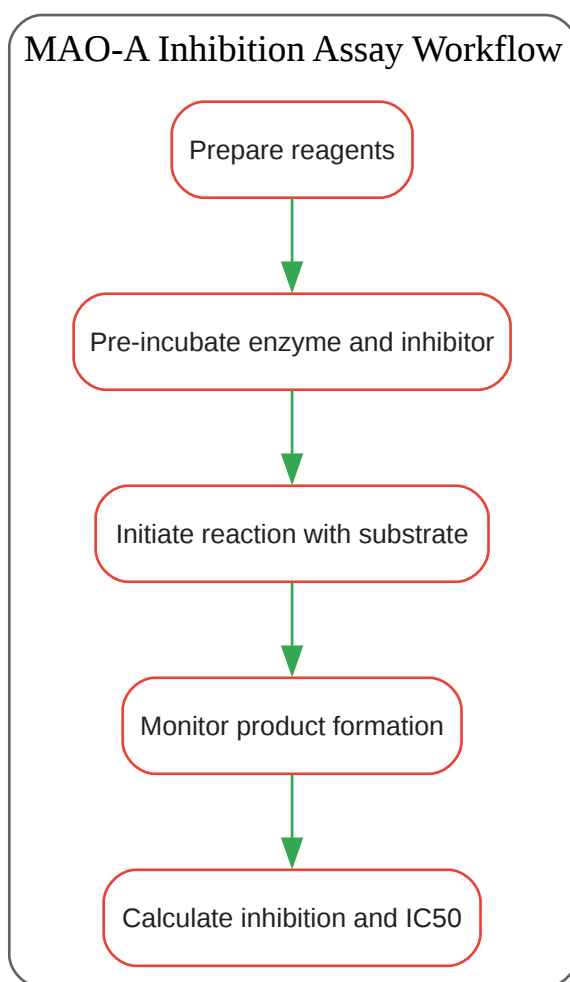
DPPH Antioxidant Assay Workflow



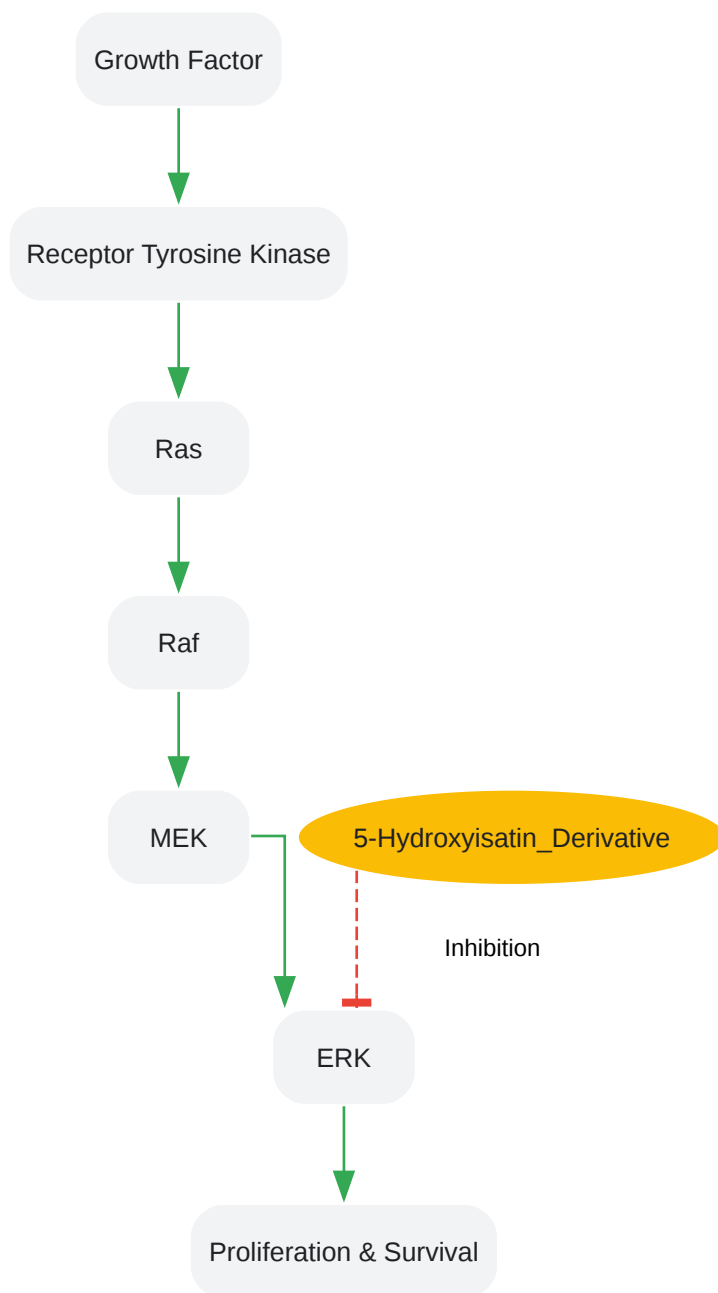
MTT Cytotoxicity Assay Workflow



MAO-A Inhibition Assay Workflow



Postulated Inhibition of Ras/MAPK Pathway by 5-Hydroxyisatin Derivative



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 5-Hydroxyisatin | C₈H₅NO₃ | CID 10352011 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 91-56-5 CAS MSDS (Isatin) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 3. 5-HYDROXY ISATIN CAS#: 116569-09-6 [m.chemicalbook.com]
- 4. researchgate.net [researchgate.net]
- 5. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [5-hydroxyisatin chemical structure and properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b038543#5-hydroxyisatin-chemical-structure-and-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com